

Octyl Gallate: A Multifaceted Bioactive Compound Beyond Antioxidant Capacity

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Compound of Interest

Compound Name: Octyl Gallate

Cat. No.: B086378

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

Octyl gallate (OG), the ester of gallic acid and octanol, is widely recognized in the food and cosmetic industries for its potent antioxidant properties. However, a growing body of scientific evidence reveals a broad spectrum of biological activities that extend far beyond its ability to scavenge free radicals. This technical guide provides an in-depth exploration of the non-antioxidant biological effects of **octyl gallate**, focusing on its anti-cancer, anti-inflammatory, antimicrobial, and neuroprotective activities. We present a comprehensive summary of quantitative data, detailed experimental methodologies for key assays, and visual representations of the underlying signaling pathways to facilitate a deeper understanding of its therapeutic potential. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development who are interested in the diverse pharmacological applications of **octyl gallate**.

Introduction

Octyl gallate is a phenolic compound that has long been utilized as a synthetic antioxidant to prevent lipid peroxidation in various consumer products. Its lipophilic nature, conferred by the octyl chain, enhances its solubility in fats and oils, making it an effective preservative. While its antioxidant mechanism is well-characterized, recent research has unveiled a range of other biological activities, suggesting that **octyl gallate** may have significant therapeutic applications. These activities include the induction of apoptosis in cancer cells, modulation of key

inflammatory pathways, broad-spectrum antimicrobial effects, and neuroprotective actions. This guide will systematically review these biological activities, providing the necessary technical details to support further research and development.

Anticancer Activities

Octyl gallate has demonstrated significant anticancer effects across various cancer cell lines. Its primary mechanisms of action involve the induction of apoptosis, cell cycle arrest, and the modulation of critical signaling pathways that govern cancer cell proliferation and survival.

Quantitative Data on Anticancer Effects

The cytotoxic and pro-apoptotic effects of **octyl gallate** have been quantified in numerous studies. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in Table 1.

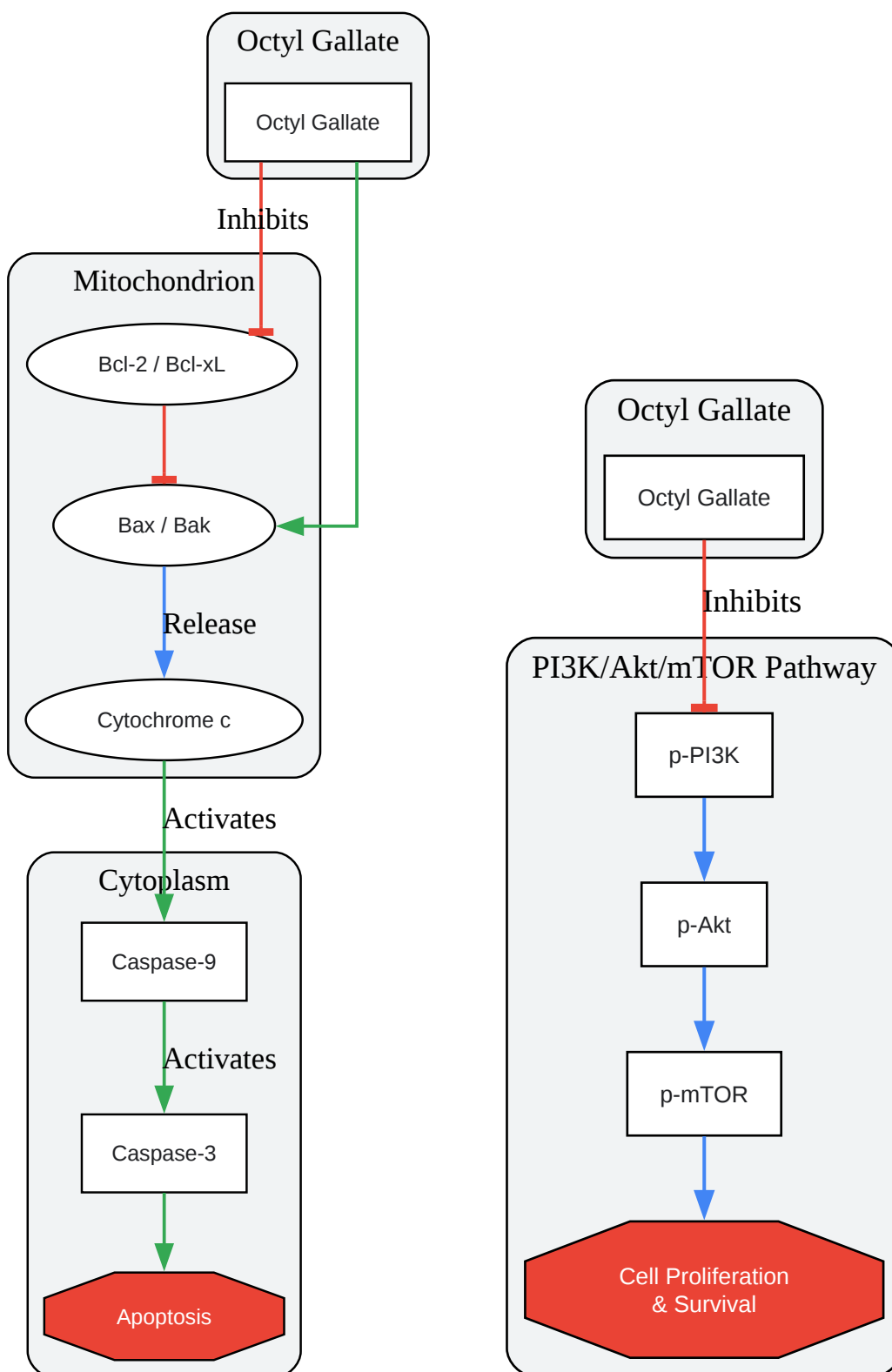
Cell Line	Cancer Type	IC ₅₀ (μM)	Exposure Time (h)	Reference(s)
PANC-1	Pancreatic Ductal Adenocarcinoma	116.1	72	[1]
AsPC-1	Pancreatic Ductal Adenocarcinoma	130.5	72	[1]
Panc 02	Pancreatic Ductal Adenocarcinoma	10.3	72	[1]
SW620	Colon Cancer	35.2	48	
HCT116	Colon Cancer	32.2	48	
MCF-7	Breast Cancer	42.34 (μg/mL)	Not Specified	
MDA-MB-231	Breast Cancer	40	Not Specified	

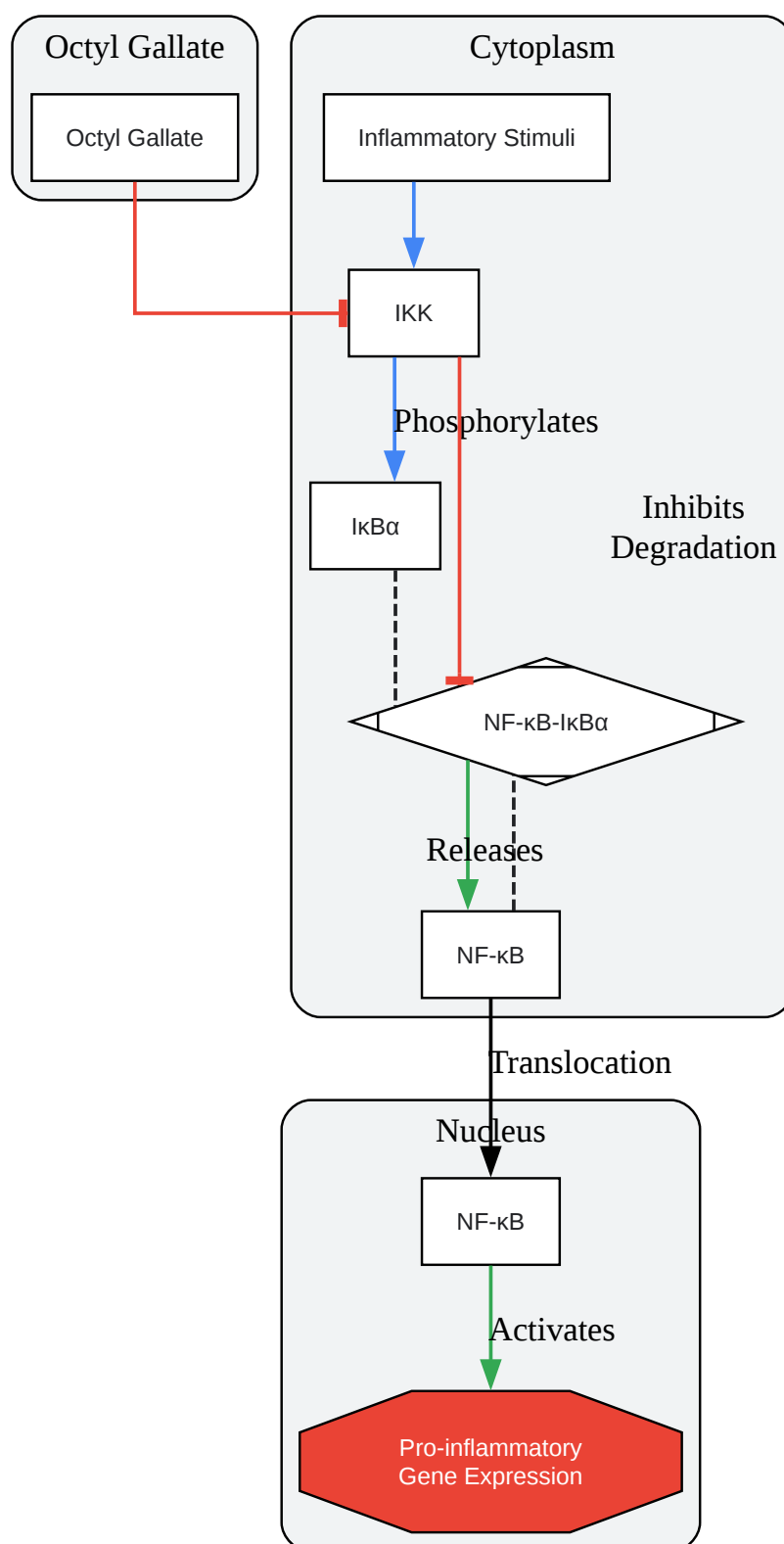
Table 1: IC₅₀ Values of **Octyl Gallate** in Various Cancer Cell Lines

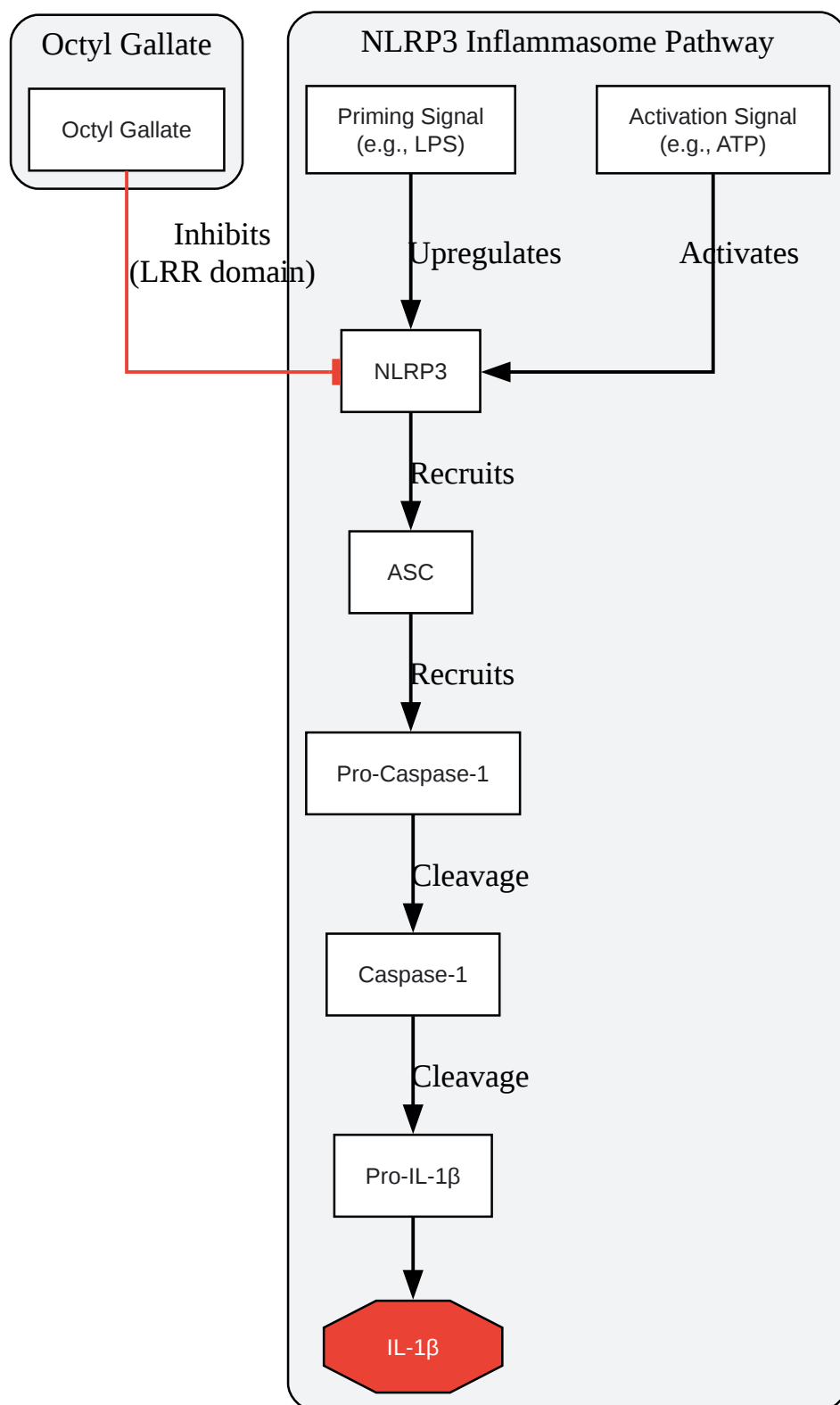
Signaling Pathways in Anticancer Activity

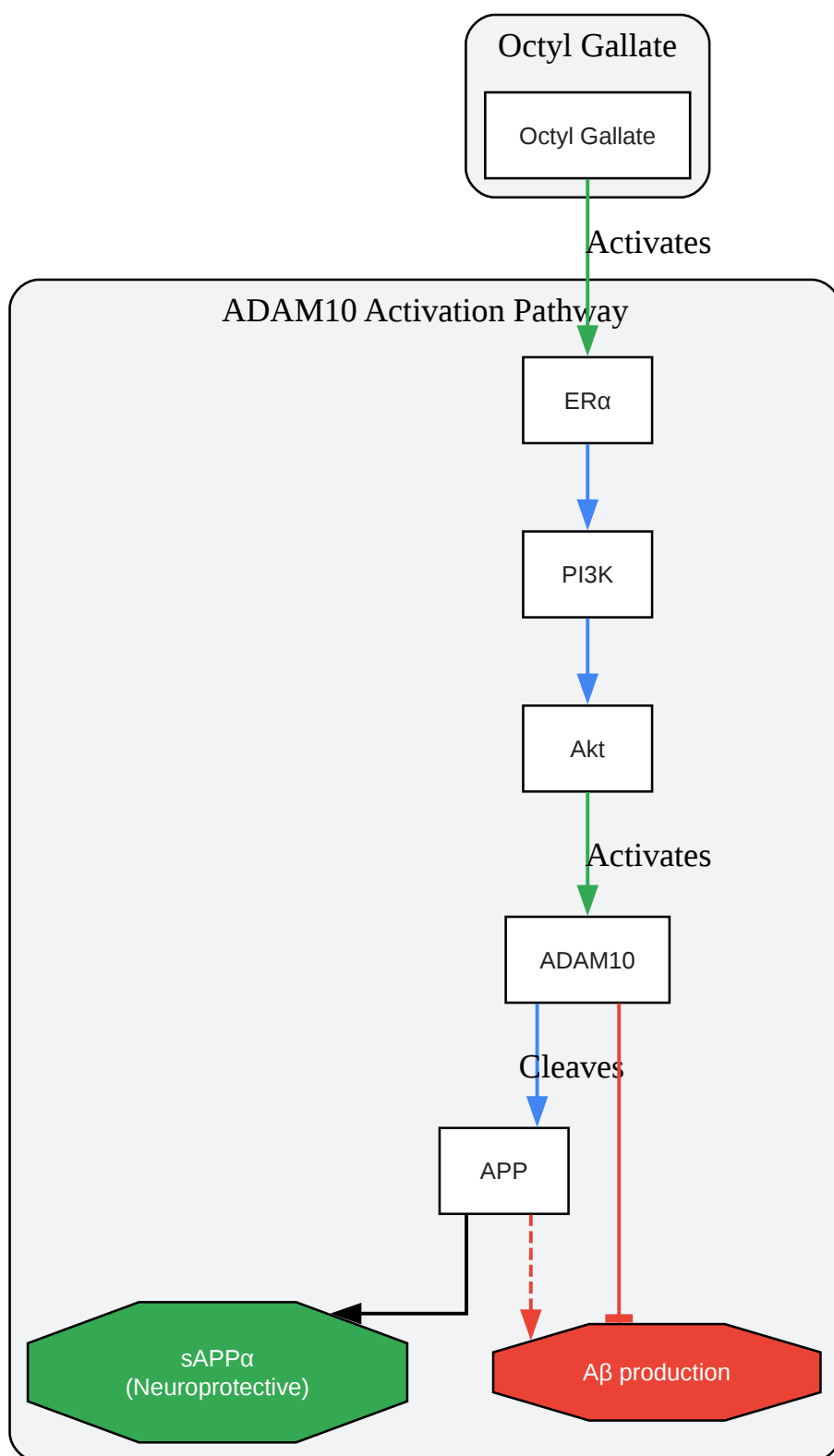
Octyl gallate exerts its anticancer effects by modulating several key signaling pathways.

Octyl gallate has been shown to induce apoptosis through the intrinsic, or mitochondrial, pathway. This involves the regulation of the Bcl-2 family of proteins, leading to mitochondrial outer membrane permeabilization and the release of pro-apoptotic factors. Specifically, **octyl gallate** upregulates the expression of pro-apoptotic proteins like Bax and Bak, while downregulating the expression of anti-apoptotic proteins such as Bcl-2 and Bcl-xL.[2] This shift in the Bax/Bcl-2 ratio leads to the release of cytochrome c from the mitochondria, which in turn activates caspase-9 and the executioner caspase-3, culminating in apoptotic cell death.[3]









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